

GPR88 Agonist (1R,2R)-2-PCCA: A Comparative Guide for Target Validation

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Compound of Interest

Compound Name: (1R,2R)-2-PCCA hydrochloride

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This guide provides a comprehensive comparison of (1R,2R)-2-PCCA, a synthetic agonist of the G-protein coupled receptor 88 (GPR88), with other relevant compounds. Experimental data is presented to objectively assess its performance and confirm its role as a GPR88-targeting agent.

Executive Summary

GPR88 is an orphan receptor predominantly expressed in the striatum, a key brain region for motor control, cognition, and reward. Its modulation is a promising strategy for treating neuropsychiatric and neurodegenerative disorders. (1R,2R)-2-PCCA has emerged as a potent and selective agonist for GPR88. This guide presents in vitro and in vivo data confirming GPR88 as the target of (1R,2R)-2-PCCA, alongside comparisons with other GPR88 modulators.

Performance Comparison of GPR88 Agonists

The following tables summarize the binding affinity and functional potency of (1R,2R)-2-PCCA and other notable GPR88 agonists.

Table 1: GPR88 Agonist Binding Affinity

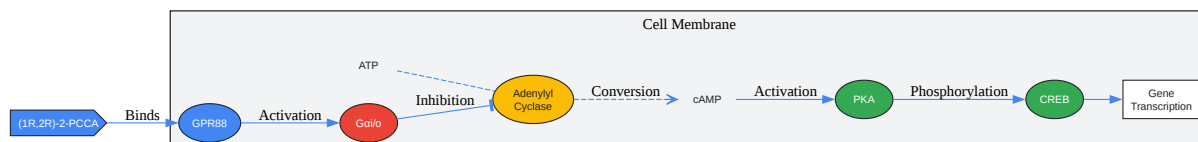
Compound	Radioligand	Cell Line	Ki (nM)
(1R,2R)-2-PCCA	[3H]RTI-13951-33	PPLS-HA-hGPR88-CHO	277[1]
(1S,2S)-2-PCCA	[3H]RTI-13951-33	PPLS-HA-hGPR88-CHO	487[1]
RTI-13951-33	[3H]RTI-13951-33	PPLS-HA-hGPR88-CHO	224[1]
2-AMPP	[3H]RTI-13951-33	PPLS-HA-hGPR88-CHO	219[1]

Table 2: GPR88 Agonist Functional Potency (cAMP Inhibition)

Compound	Assay Type	Cell Line	EC50 (nM)
(1R,2R)-2-PCCA	GloSensor cAMP	HEK293-GPR88-pGloSensor22F	603[2]
(1R,2R)-2-PCCA	Lance cAMP	PPLS-HA-GPR88 CHO	56
(1R,2R)-2-PCCA	HTRF cAMP	Not Specified	3.1[3]
(1S,2S)-2-PCCA	GloSensor cAMP	HEK293-GPR88-pGloSensor22F	>10,000
RTI-13951-33	cAMP Functional Assay	Not Specified	25[4]
RTI-122	cAMP Functional Assay	Not Specified	11[5]
GPR88 agonist 2	cAMP Functional Assay	Not Specified	14,000[5]
GPR88 agonist 3	cAMP Functional Assay	Not Specified	204[5]

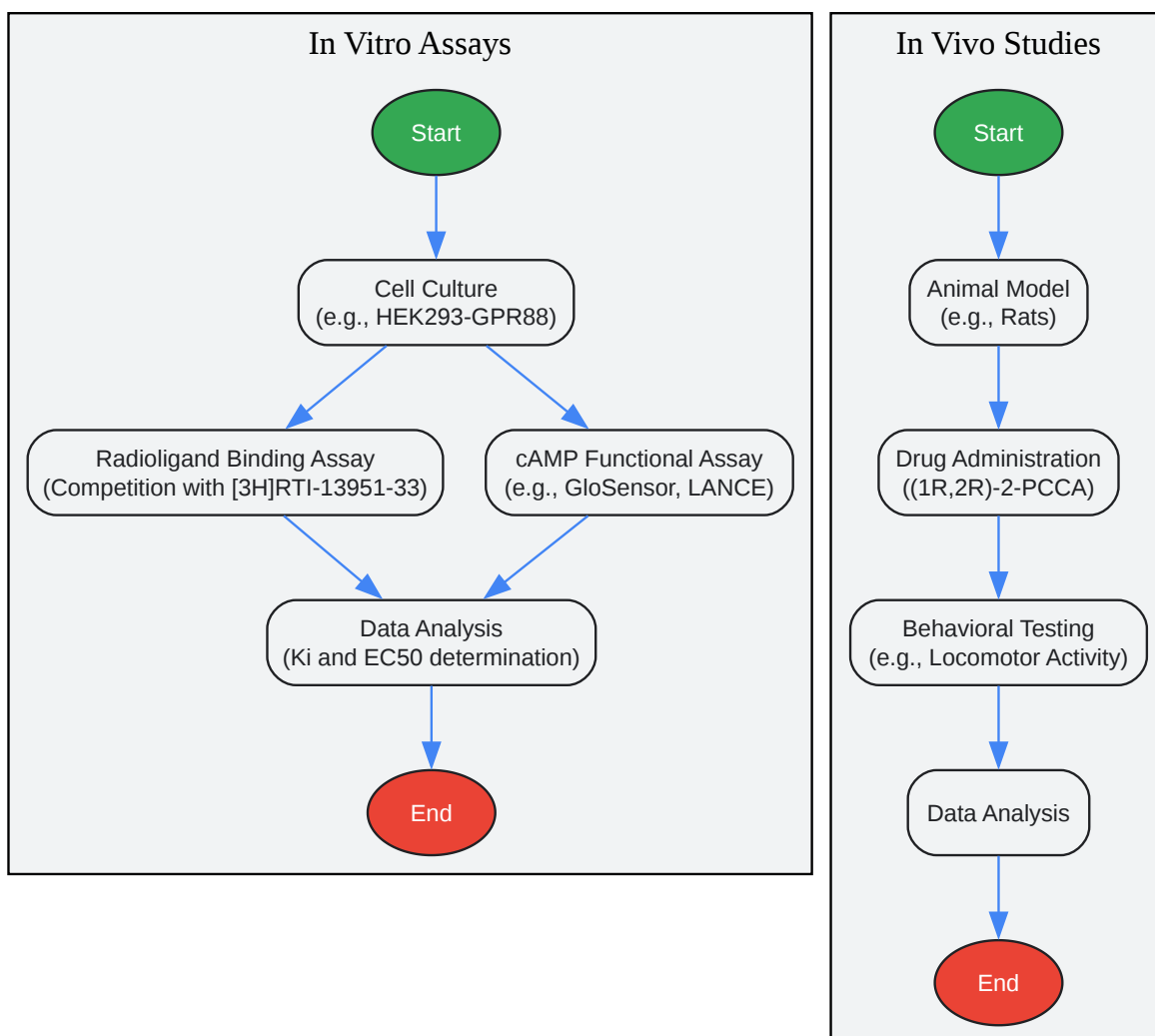
Signaling Pathway and Experimental Workflows

The following diagrams illustrate the GPR88 signaling pathway and the general workflows for key experimental assays used to characterize GPR88 agonists.



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GPR88 Signaling Pathway



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